

1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone

basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone

CAS No.: 91646-45-6

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An In-depth Technical Guide to the Basic Properties of **1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone**

Introduction

The phenylpiperazine scaffold is a cornerstone in modern medicinal chemistry, forming the structural basis for a wide array of therapeutic agents with diverse biological activities, including antipsychotic, antidepressant, and anti-inflammatory effects.^{[1][2][3]} This technical guide provides a comprehensive overview of the fundamental properties of **1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone**, a key intermediate and potential pharmacophore. While specific biological data for this exact molecule is limited in public literature, its structural features allow for a robust, expert-driven analysis of its predicted behavior and potential applications. This document is intended for researchers, chemists, and drug development professionals, offering insights into its chemical identity, physicochemical characteristics, a plausible synthetic route, predicted pharmacological profile, and recommended analytical methodologies.

Chemical Identity and Structural Analysis

1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone is a disubstituted piperazine characterized by an N-acetyl group and an N-aryl linkage to a 2-aminophenyl moiety. The ortho-position of the amino group on the phenyl ring is a key distinguishing feature compared to its more common para- and meta-isomers.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	1-[4-(2-Aminophenyl)piperazin-1-yl]ethanone	Internal Nomenclature
Synonym	2-(4-Acetyl-piperazin-1-yl)aniline	Chemical Suppliers
CAS Number	91646-45-6	ChemicalBook
Molecular Formula	C ₁₂ H ₁₇ N ₃ O	Amerigo Scientific
Molecular Weight	219.28 g/mol	Amerigo Scientific
InChI Key	AFVUJJNEILZYJQ-UHFFFAOYSA-N	Amerigo Scientific
Canonical SMILES	<chem>CC(=O)N1CCN(CC1)C2=CC=CC=C2N</chem>	Amerigo Scientific

The structure incorporates three key functional groups that dictate its chemical behavior:

- **The Piperazine Ring:** This saturated heterocycle typically adopts a stable chair conformation. [4][5] The tertiary amine linked to the phenyl group is the more basic nitrogen, while the nitrogen bearing the acetyl group is an amide and is non-basic.
- **The N-Acetyl Group:** The ethanone moiety significantly influences the electronic properties of the adjacent nitrogen, forming an amide bond. This removes the basicity of this nitrogen and introduces a planar character.

- **The 2-Aminophenyl Group:** The primary aromatic amine is a weak base and a key site for potential further chemical modification or metabolic activity. Its ortho position relative to the piperazine linkage can induce steric effects that may influence receptor binding and molecular conformation.

Physicochemical Properties

The physicochemical properties of a compound are critical for predicting its behavior in both chemical and biological systems, influencing everything from reaction kinetics to bioavailability. The data for **1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone** are largely derived from predictive models, which provide a strong baseline for experimental design.

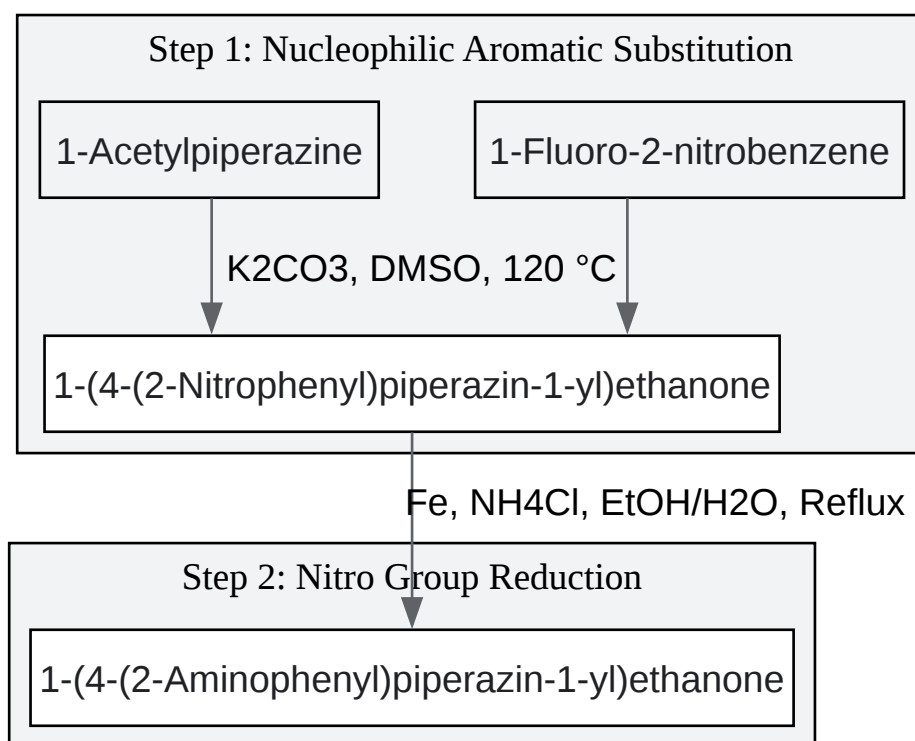
Table 2: Predicted Physicochemical Data

Property	Predicted Value	Implication
Melting Point	130-131 °C	Crystalline solid at room temperature.
Boiling Point	427.3 ± 40.0 °C	Low volatility; suitable for standard reaction conditions.
Density	1.177 ± 0.06 g/cm ³	Standard density for organic molecules of this size.
pKa (Most Basic)	6.91 ± 0.10	The tertiary amine on the piperazine ring is weakly basic. The compound will be partially protonated at physiological pH.

Proposed Synthesis and Rationale

While specific literature on the synthesis of this molecule is sparse, a highly plausible and efficient two-step route can be designed based on established principles of organic chemistry. The proposed pathway involves a nucleophilic aromatic substitution followed by a nitro group reduction.

Synthetic Workflow Diagram



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Caption: Proposed two-step synthesis of the title compound.

Experimental Protocol: A Self-Validating System

Step 1: Synthesis of 1-(4-(2-Nitrophenyl)piperazin-1-yl)ethanone

- **Rationale:** The reaction utilizes a nucleophilic aromatic substitution (S_NAr) mechanism. 1-Fluoro-2-nitrobenzene is an excellent substrate because the fluorine atom is a good leaving group, and the strongly electron-withdrawing nitro group in the ortho position activates the ring towards nucleophilic attack by the secondary amine of 1-acetylpiperazine. Dimethyl sulfoxide (DMSO) is a polar aprotic solvent that effectively solvates the potassium carbonate base and facilitates the reaction.
- **Methodology:**
 - To a solution of 1-acetylpiperazine (1.0 eq) in DMSO, add 1-fluoro-2-nitrobenzene (1.05 eq) and potassium carbonate (K₂CO₃, 2.0 eq).

- Heat the reaction mixture to 120 °C and stir for 4-6 hours.
- Monitor reaction completion by Thin Layer Chromatography (TLC) or LC-MS.
- Upon completion, cool the mixture to room temperature and pour it into ice-water.
- The resulting precipitate is collected by filtration, washed with water, and dried under a vacuum. This intermediate product is often of sufficient purity for the next step.

Step 2: Synthesis of **1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone**

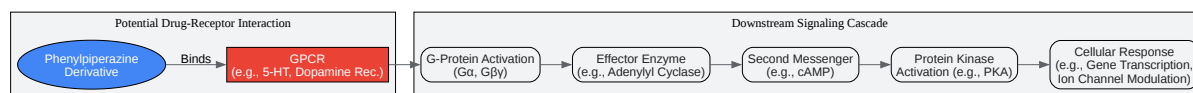
- Rationale: The reduction of the nitro group to a primary amine is a classic and reliable transformation. Using iron powder in the presence of ammonium chloride in an ethanol/water mixture is a standard, cost-effective, and high-yielding method known as Béchamp reduction. It is safer and more scalable than catalytic hydrogenation for many laboratory settings.
- Methodology:
 - Suspend the intermediate from Step 1 (1.0 eq) in a 4:1 mixture of ethanol and water.
 - Add iron powder (Fe, 5.0 eq) and ammonium chloride (NH₄Cl, 4.0 eq).
 - Heat the mixture to reflux (approx. 80-90 °C) and stir vigorously for 2-4 hours.
 - Monitor the disappearance of the starting material by TLC. The product will have a different R_f and may be UV active.
 - After completion, cool the reaction and filter it through a pad of Celite to remove the iron salts.
 - Concentrate the filtrate under reduced pressure to remove the ethanol.
 - Extract the aqueous residue with ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate to yield the crude product.
 - Purify the final compound by column chromatography on silica gel or by recrystallization.

Predicted Pharmacological Profile and Toxicological Considerations

The phenylpiperazine core is a privileged scaffold in neuropharmacology, frequently interacting with G-protein coupled receptors (GPCRs) such as serotonin (5-HT) and dopamine (D) receptors.[6]

Predicted Mechanism of Action

Based on its structural similarity to known CNS-active agents, **1-(4-(2-aminophenyl)piperazin-1-yl)ethanone** is predicted to function as a modulator of monoaminergic systems. The N-phenylpiperazine moiety is the key pharmacophore. The specific substitutions on the phenyl ring and the other piperazine nitrogen fine-tune the affinity and efficacy at various receptor subtypes. For instance, many antipsychotics and antidepressants are phenylpiperazine derivatives.[1][3]



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Caption: Common GPCR signaling pathway modulated by phenylpiperazines.

This compound could serve as a valuable intermediate for creating more complex molecules with tailored activities, such as antibacterial, antifungal, or anticancer agents.[7][8]

Toxicological Profile

No specific toxicological data is available for this compound. However, data for the structurally similar 4-amino isomer can be used as a provisional guide.[9] It is classified as a combustible solid and carries a "Warning" signal word.

Table 3: Provisional Hazard Information

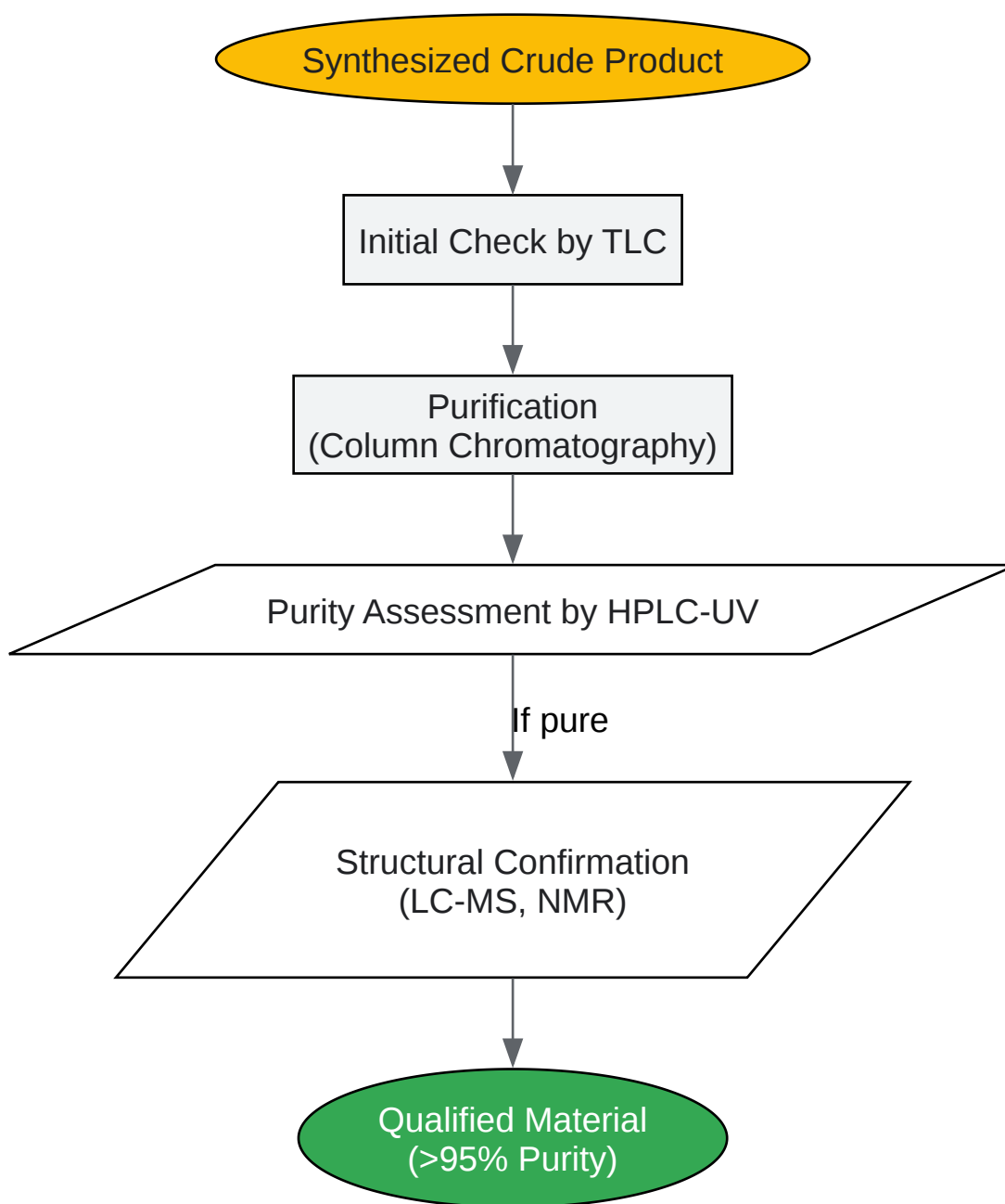
Hazard Type	GHS Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Respiratory Irritation	H335	May cause respiratory irritation
Target Organs	-	Respiratory system

Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are mandatory when handling this compound. Work should be conducted in a well-ventilated fume hood.

Recommended Analytical Methodologies

A robust analytical workflow is essential to confirm the identity and purity of the synthesized compound. This typically involves a combination of chromatographic and spectroscopic techniques.

Analytical Quality Control Workflow



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Caption: Standard workflow for compound purification and analysis.

Protocol: Purity Assessment by HPLC-UV

- Rationale: Reverse-phase High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of small organic molecules. A C18 column provides excellent separation for moderately polar compounds. An acetonitrile/water mobile phase is typical,

and the aromatic nature of the compound ensures strong UV absorbance for sensitive detection.

- Methodology:
 - System: HPLC with a UV detector.
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
 - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
 - Gradient: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and return to initial conditions.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 254 nm.
 - Sample Preparation: Dissolve ~1 mg of the compound in 1 mL of 1:1 acetonitrile/water.
 - Injection Volume: 10 μ L.
 - Analysis: The purity is determined by the area percentage of the main peak relative to the total area of all peaks.

Structural Confirmation Techniques

- Mass Spectrometry (MS): Using electrospray ionization (ESI) in positive mode, the expected $[M+H]^+$ ion would be at m/z 220.14. Analysis of fragmentation patterns (MS/MS) would likely show cleavage of the C-N bonds within the piperazine ring and between the piperazine and phenyl rings, which is characteristic for this class of compounds.[\[10\]](#)
- NMR Spectroscopy:
 - 1H NMR: Would confirm the presence of all protons. Expected signals would include a singlet for the acetyl methyl group (~2.1 ppm), multiplets for the piperazine protons (2.5-

4.0 ppm), and distinct signals in the aromatic region (6.5-7.5 ppm) for the four protons on the aminophenyl ring. The protons of the primary amine would appear as a broad singlet.

- ^{13}C NMR: Would show 12 distinct carbon signals, including a signal for the carbonyl carbon (~170 ppm), signals for the piperazine carbons (~40-55 ppm), and six signals in the aromatic region.

Conclusion

1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone is a compound of significant interest due to its place within the pharmacologically vital phenylpiperazine family. This guide has provided a detailed overview of its core properties, from its chemical structure to its predicted biological potential. By outlining a robust synthetic protocol and a comprehensive analytical workflow, this document serves as a practical resource for researchers aiming to synthesize, characterize, and explore the utility of this molecule as a building block for novel therapeutic agents. The insights provided herein, grounded in established chemical and pharmacological principles, should empower further investigation into this promising chemical entity.

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- To cite this document: BenchChem. [1-(4-(2-Aminophenyl)piperazin-1-yl)ethanone basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181734/docs#1-4-2-aminophenyl-piperazin-1-yl-ethanone-basic-properties\]](https://www.benchchem.com/product/b181734/docs#1-4-2-aminophenyl-piperazin-1-yl-ethanone-basic-properties)

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